

# Health and safety information for Methyl 3-(4-formylphenyl)acrylate

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## Compound of Interest

Compound Name: Methyl 3-(4-formylphenyl)acrylate

Cat. No.: B130799

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## In-Depth Technical Guide: Methyl 3-(4-formylphenyl)acrylate

For Researchers, Scientists, and Drug Development Professionals

### Disclaimer

This document is intended for informational purposes for qualified scientific professionals. The information provided is based on available data for **Methyl 3-(4-formylphenyl)acrylate** and related acrylate compounds. A comprehensive Safety Data Sheet (SDS) for this specific compound was not publicly available at the time of writing. Therefore, all handling, storage, and safety procedures should be conducted with extreme caution, and a thorough risk assessment should be completed by the user's institution.

### Chemical and Physical Properties

**Methyl 3-(4-formylphenyl)acrylate** is an organic compound with potential applications in organic synthesis, serving as an intermediate for various pharmaceuticals, photosensitizers, and dyes. Its chemical structure combines an acrylate group with a formyl-substituted phenyl ring, making it a reactive molecule with diverse synthetic possibilities.

Property	Value	Source
Chemical Formula	C <sub>11</sub> H <sub>10</sub> O <sub>3</sub>	[1]
Molecular Weight	190.20 g/mol	[1]
CAS Number	58045-41-3	[1]
Appearance	Faint yellow powder	[1]
Purity	95%	[1]
Melting Point	79-82 °C	
Boiling Point	255-256°C	
Density	1.15 g/cm <sup>3</sup>	

## Health and Safety Information

Due to the limited availability of a specific Safety Data Sheet for **Methyl 3-(4-formylphenyl)acrylate**, the following information is a composite based on data for structurally related acrylate compounds. Acrylates as a class are known to be reactive and can pose several health hazards.

### GHS Hazard Classification (Inferred)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Long-Term Hazard	2	H411: Toxic to aquatic life with long lasting effects

Note: This classification is inferred from data on similar acrylate compounds and should be used for guidance only. A formal hazard assessment should be conducted.

## Toxicological Data

Specific quantitative toxicological data, such as LD50 and LC50 values, for **Methyl 3-(4-formylphenyl)acrylate** are not readily available in the public domain. For reference, the parent compound, methyl acrylate, is harmful if swallowed or in contact with skin and is toxic if inhaled.

## Handling and Personal Protective Equipment (PPE)

Safe handling of **Methyl 3-(4-formylphenyl)acrylate** is crucial to minimize exposure risk. The following are general guidelines based on the known reactivity of acrylates:

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors.
- Personal Protective Equipment:
  - Eye Protection: Chemical safety goggles or a face shield are mandatory.
  - Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene).
  - Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are required. For larger quantities or potential for splashing, consider additional protective clothing.
  - Respiratory Protection: If dust or aerosols are generated and engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

## Storage

Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases. Keep the container tightly closed. It is recommended to store under an inert atmosphere (e.g., nitrogen or argon) to prevent potential polymerization or degradation, especially if the material is to be stored for extended periods.

## Experimental Protocols

Detailed experimental protocols involving **Methyl 3-(4-formylphenyl)acrylate** are not widely published. The following are representative methodologies for key experimental procedures that researchers might employ when working with this compound, based on studies of similar molecules.

## General Procedure for a Coupling Reaction

This protocol outlines a typical palladium-catalyzed cross-coupling reaction, a common application for functionalized acrylates.

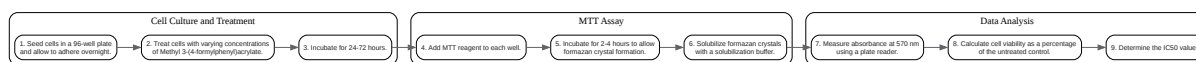


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Caption: General workflow for a palladium-catalyzed cross-coupling reaction.

## In Vitro Cell Viability Assay (MTT Assay)

This protocol describes a common method to assess the cytotoxic effects of a compound on a cancer cell line.



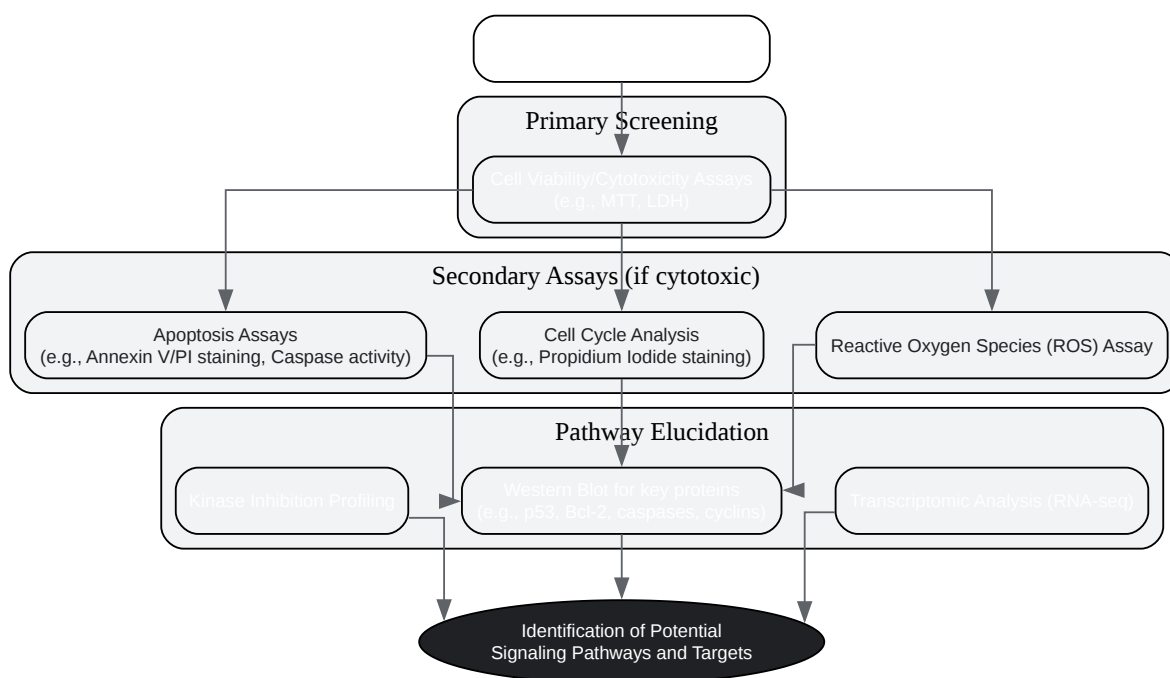
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Caption: Workflow for an in vitro cell viability (MTT) assay.

## Potential Signaling Pathways and Biological Activity

There is no published research specifically detailing the signaling pathways affected by **Methyl 3-(4-formylphenyl)acrylate**. However, based on studies of other acrylate derivatives with antiproliferative properties, a logical starting point for investigation would be pathways involved in cell cycle regulation and apoptosis.

The diagram below illustrates a hypothetical workflow for screening the biological activity of this compound to identify potential cellular targets and affected signaling pathways.



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Caption: Hypothetical workflow for biological activity screening.

This workflow provides a structured approach to begin characterizing the biological effects of **Methyl 3-(4-formylphenyl)acrylate** in the absence of existing data. Initial cytotoxicity screening would be followed by more specific assays to determine the mechanism of cell death

and the involvement of key cellular processes. Subsequent molecular analyses would then help to pinpoint the specific signaling pathways and protein targets.

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## References

- 1. Methyl 3-(4-formylphenyl)acrylate | CymitQuimica [cymitquimica.com]
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